Application Note: Strategic Functionalization of 4-Methyl-2-(oxan-4-yloxy)pyridine

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Compound of Interest	
Compound Name:	*4-Methyl-2-(oxan-4-yloxy)pyridine*
CAS No.:	*2196212-27-6*
Cat. No.:	*B2788104*

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Executive Summary & Scaffold Analysis

The **4-Methyl-2-(oxan-4-yloxy)pyridine** scaffold presents a unique reactivity profile defined by the interplay between the electron-donating alkoxy group at C2 and the benzylic-like methyl group at C4. In drug discovery, this motif is valuable for modulating logP and metabolic stability while providing vectors for fragment growing.

Reactivity Profile & Site Selectivity

The scaffold possesses three distinct vectors for chemical modification.[1] Understanding the electronic and steric bias is prerequisite to successful functionalization:

- Site A (C4-Methyl): The "Benzylic" Position. The protons on the C4-methyl group are significantly acidified (pKa ~26-28) due to the electron-withdrawing nature of the pyridine ring, allowing for lateral lithiation and nucleophilic attack.
- Site B (C5-H): The "Electrophilic" Position. Activated by the ortho-methyl and para-alkoxy donation, C5 is the preferred site for Electrophilic Aromatic Substitution (

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) and Iridium-catalyzed C-H borylation (sterically favored over C3).

- Site C (C6-H): The "Radical" Position. As the most electron-deficient open site, C6 is the primary target for nucleophilic radical addition (Minisci-type reactions).
- Site D (C3-H): The "Steric" Pocket. Flanked by the bulky oxan-4-yloxy group and the C4-methyl, this position is sterically occluded and generally requires highly specific directing groups to access.

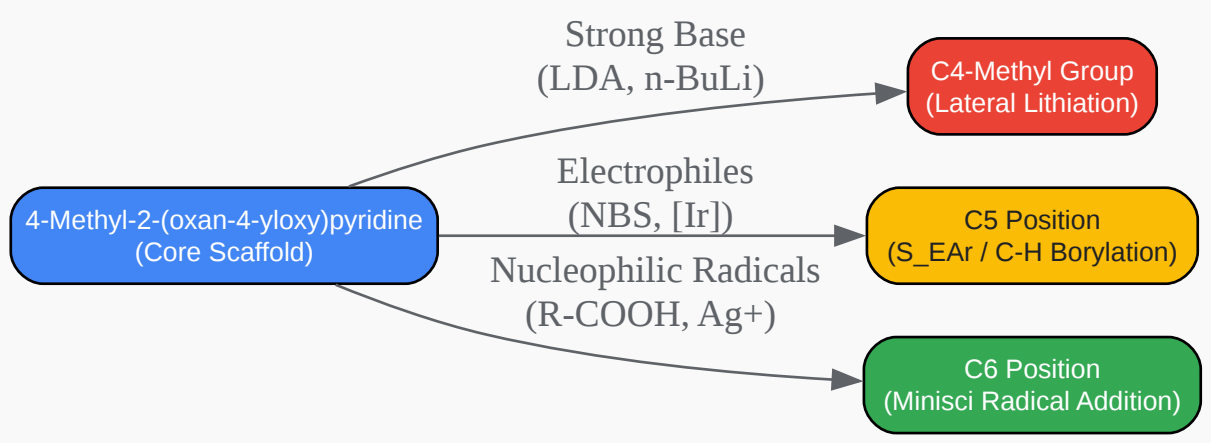

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Figure 1: Reactivity map illustrating the three primary vectors for functionalization based on electronic and steric governance.

Detailed Experimental Protocols

Protocol A: Lateral Lithiation (C4-Methyl Functionalization)

Objective: Extension of the carbon skeleton via the C4-methyl group. Mechanism: Deprotonation of the acidic benzylic protons generates a nucleophilic species that can be trapped with electrophiles (alkyl halides, aldehydes, ketones).

Reagents & Conditions:

- Base: Lithium Diisopropylamide (LDA) is preferred over n-BuLi to avoid nucleophilic attack at C6 or cleavage of the ether.

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- Solvent: Anhydrous THF.
- Temperature: -78 °C is critical to prevent polymerization or O-to-N migration of the ether (Chapman-like rearrangement).

Step-by-Step Procedure:

- Preparation of LDA: To a flame-dried flask under

  , add anhydrous THF (10 mL) and diisopropylamine (1.1 equiv). Cool to -78 °C. Add n-BuLi (1.1 equiv, 2.5 M in hexanes) dropwise. Stir for 30 min at 0 °C, then cool back to -78 °C.
- Lithiation: Dissolve **4-Methyl-2-(oxan-4-yloxy)pyridine** (1.0 mmol) in THF (2 mL) and add dropwise to the LDA solution at -78 °C. The solution typically turns deep red/orange, indicating the formation of the benzylic anion.
- Equilibration: Stir for 45 minutes at -78 °C. Note: Do not warm, as the anion can decompose.
- Electrophile Trapping: Add the electrophile (e.g., Benzyl bromide, 1.2 equiv) dropwise.
- Workup: Stir for 1 hour at -78 °C, then slowly warm to RT. Quench with saturated

  . Extract with EtOAc, dry over

  , and concentrate.

Validation Point: Successful lithiation is confirmed by deuterium quenching (

) showing >95% D-incorporation at the methyl group via

NMR.

Protocol B: C5-Selective Halogenation ( )

Objective: Introduction of a halogen handle (Br/I) at C5 for subsequent Suzuki/Buchwald couplings. Mechanism: The C2-alkoxy group directs para (to C5), and the C4-methyl directs ortho (to C5). These reinforcing effects make C5 highly nucleophilic compared to C3 (sterically blocked).

Reagents:

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- Bromination: N-Bromosuccinimide (NBS) in Acetonitrile (MeCN).
- Iodination: N-Iodosuccinimide (NIS) in DMF or MeCN.

Step-by-Step Procedure:

- Dissolution: Dissolve substrate (1.0 mmol) in MeCN (5 mL).
- Addition: Add NBS (1.05 equiv) in one portion at 0 °C.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by LCMS.
  - Troubleshooting: If reaction is sluggish, add 5 mol% TFA (Trifluoroacetic acid) to activate the NBS, but monitor for ether hydrolysis.
- Workup: Concentrate solvent. Redissolve in EtOAc, wash with 10%

  (to remove oxidants) and brine.
- Purification: Flash chromatography (Hexane/EtOAc). C5-bromo product typically elutes later than the starting material.

Protocol C: C6-Selective Minisci Alkylation

Objective: Direct C-H alkylation at the C6 position using radical chemistry. Mechanism: Nucleophilic alkyl radicals (generated from carboxylic acids or alkyl halides) attack the protonated pyridine at the most electron-deficient position (C6).

Critical Note: Standard Minisci conditions utilize aqueous acid (

/

) and heat, which may hydrolyze the oxan-4-yloxy ether to a pyridone. We recommend a Photoredox-mediated Minisci protocol which operates under milder, neutral/buffered conditions.

Photoredox Protocol (Mild):

- Reagents: Substrate (0.5 mmol), Alkyl carboxylic acid (2.0 equiv),

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(1 mol%),

(1.5 equiv).

- Solvent: DMSO (degassed).
- Setup: Place in a glass vial, seal with a septum. Irradiate with Blue LEDs (450 nm) at RT for 12–24 hours.
- Workup: Dilute with water, extract with EtOAc. The radical addition is highly selective for C6 due to the blockage of C2 and C4.

Decision Matrix & Workflow

The following diagram illustrates the strategic decision-making process for selecting the correct functionalization pathway based on the desired structural modification.

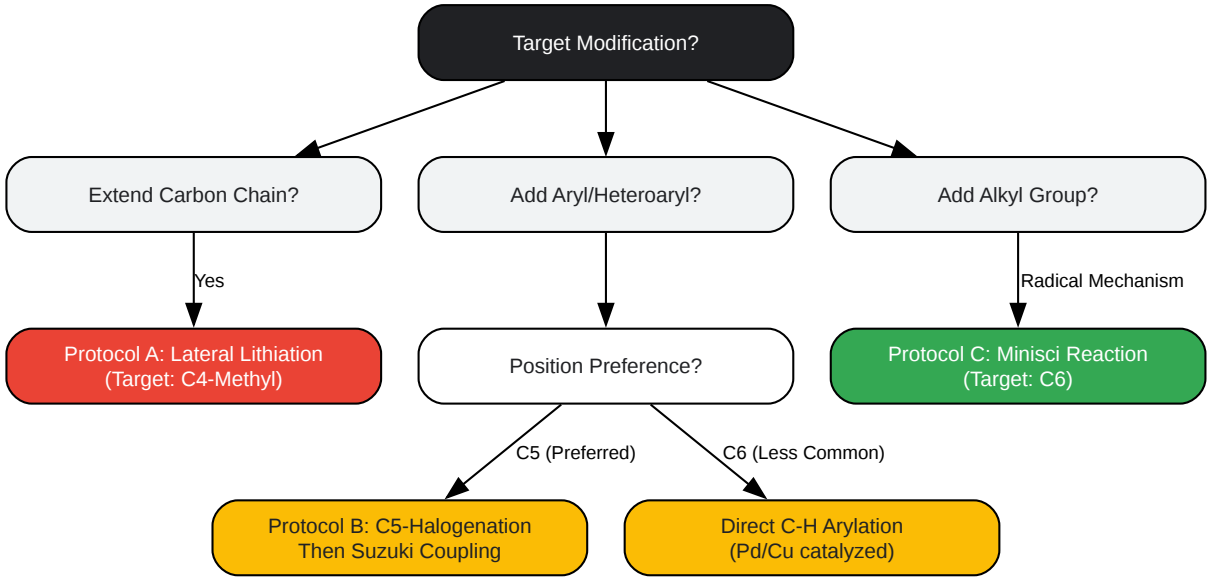

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Figure 2: Strategic decision tree for selecting functionalization protocols.

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Quantitative Data & Conditions Summary

Transformation	Target Site	Reagents	Yield (Typical)	Selectivity Notes
Lateral Alkylation	C4-Methyl	LDA, THF, -78°C; R-X	65-85%	Exclusive to methyl group; requires anhydrous conditions.
Halogenation	C5	NBS/NIS, MeCN, RT	70-90%	>20:1 C5 vs C3 selectivity due to steric blocking at C3.
Minisci Alkylation	C6	R-COOH, Ag+, S2O8 (or Photoredox)	40-60%	Exclusive to C6; C2/C4 are blocked.
Borylation	C5	[Ir(COD)OMe]2, dtbpy, B2pin2	60-80%	Sterically controlled; C5 is the only accessible aromatic C-H.

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